

Usaramine Pharmacokinetic Profile in Rats

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Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

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The table below summarizes key quantitative pharmacokinetic parameters of **Usaramine** (URM) and its N-oxide metabolite (UNO) in male and female rats, revealing significant sex-dependent differences [1].

Parameter	Administration Route & Dose	Male Rats	Female Rats
URM AUC _{0-t} (ng/mL*h)	Intravenous (1 mg/kg)	363 ± 65	744 ± 122
UNO AUC _{0-t} (ng/mL*h)	Intravenous (1 mg/kg)	172 ± 32	30.7 ± 7.4
URM Clearance (L/h/kg)	Intravenous (1 mg/kg)	2.77 ± 0.50	1.35 ± 0.19
URM AUC _{0-t} (ng/mL*h)	Oral (10 mg/kg)	1,960 ± 208	6,073 ± 488
UNO AUC _{0-t} (ng/mL*h)	Oral (10 mg/kg)	1,637 ± 246	300 ± 62
Oral Bioavailability	Oral (10 mg/kg)	54.0%	81.7%

Experimental Protocol for Pharmacokinetic Study

The quantitative data above was generated using the following validated experimental methodology [1]:

- Analytical Technique:** Liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Chromatography:**
 - Column:** ACQUITY UPLC BEH C18 (50 × 2.1 mm, 1.7 μm).

- **Mobile Phase:** A) 0.1% formic acid with 5 mM ammonium acetate in water; B) 0.1% formic acid in acetonitrile/methanol (9/1, v/v).
- **Gradient Elution:** 10% B to 60% B over 1.0 minute, then to 95% B.
- **Mass Spectrometry:**
 - **Ionization Mode:** Positive electrospray ionization.
 - **Detection:** Multiple Reaction Monitoring (MRM).
 - **MRM Transitions:**
 - **Usaramine** (URM): m/z 352.1 → 120.0
 - **Usaramine N-oxide** (UNO): m/z 368.1 → 120.0
 - Internal Standard (Senecionine): m/z 336.1 → 120.1
- **Sample Preparation:** Rat plasma samples were processed using protein precipitation with acetonitrile/methanol (1/1, v/v).

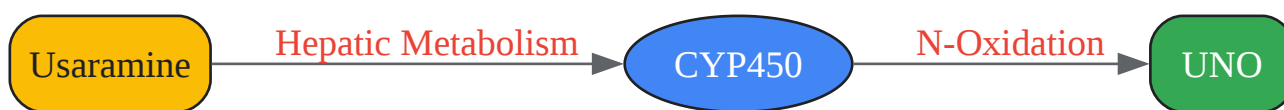
Other Documented Biological Activities

Beyond its metabolism, **Usaramine** has shown other biological activities in scientific studies:

- **Antibiofilm Activity:** **Usaramine** isolated from *Crotalaria pallida* seeds was found to impair 50% of *Staphylococcus epidermidis* biofilm formation at a concentration of 1 mg/mL, without affecting planktonic cell growth [2].
- **Plant Defense Role:** **Usaramine** is classified as a pyrrolizidine alkaloid that plays an indispensable role in plant defense, primarily against herbivory and microbial infection [3].

Usaramine Metabolic Pathway

The following diagram illustrates the primary metabolic pathway of **Usaramine**, which involves conversion to its N-oxide metabolite, a common detoxification and elimination pathway for pyrrolizidine alkaloids [1] [4].



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References

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